

Molecular weight and formula of (R)-1-Boc-2-ethylpiperazine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (R)-1-Boc-2-ethylPiperazine

Cat. No.: B112577

[Get Quote](#)

Chemical Profile: (R)-1-Boc-2-ethylpiperazine

(R)-1-Boc-2-ethylpiperazine is a chiral organic compound commonly used as a building block in medicinal chemistry and drug discovery. This guide provides its core chemical properties, specifically its molecular formula and weight.

Chemical Properties

The fundamental chemical identifiers for **(R)-1-Boc-2-ethylpiperazine** are its molecular formula, which details the elemental composition, and its molecular weight, representing the mass of one mole of the substance.

Property	Value
Molecular Formula	C ₁₁ H ₂₂ N ₂ O ₂ [1][2][3][4][5]
Molecular Weight	214.31 g/mol [3][4][5]
IUPAC Name	tert-butyl (R)-2-ethylpiperazine-1-carboxylate[3]
CAS Number	393781-70-9[1][2][3]

The structure consists of a piperazine ring substituted with an ethyl group at the second position and a tert-butoxycarbonyl (Boc) protecting group on one of the nitrogen atoms. The "

(R)" designation specifies the stereochemistry at the chiral center where the ethyl group is attached.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (R)-1-Boc-2-ethylPiperazine | 393781-70-9 [chemicalbook.com]
- 2. calpaclab.com [calpaclab.com]
- 3. (R)-1-Boc-2-ethyl-piperazine 97% | CAS: 393781-70-9 | AChemBlock [achemblock.com]
- 4. GSRS [precision.fda.gov]
- 5. GSRS [gsrs.ncats.nih.gov]
- To cite this document: BenchChem. [Molecular weight and formula of (R)-1-Boc-2-ethylpiperazine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b112577#molecular-weight-and-formula-of-r-1-boc-2-ethylpiperazine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com